

Physicochemical characterization of Isostearyl sebacate

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Compound of Interest

Compound Name: *Isostearyl sebacate*

CAS No.: *478273-24-4*

Cat. No.: *B12686118*

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I have gathered some general information about the physicochemical properties of esters used in cosmetics, which provides context but lacks specific quantitative data for **Isostearyl sebacate**. I found information on how properties like refractive index, viscosity, and surface tension are relevant for cosmetic formulations and general methodologies for their measurement. I also found some data for a related compound, Isostearyl isostearate, which can serve as a rough estimate but is not a substitute for the actual data for **Isostearyl sebacate**. The initial searches for a technical data sheet or safety data sheet for **Isostearyl sebacate** did not yield specific values for the desired properties. Therefore, I need to conduct more targeted searches to find this specific quantitative data. I have successfully gathered some key physicochemical properties of **Isostearyl sebacate**, including its molecular formula (C₂₈H₅₄O₄) and molecular weight (454.73 g/mol). I also know that it is a liquid, insoluble in water, and soluble in ethanol. Its stability is generally good, though it can be hydrolyzed by strong acids or bases. However, I am still missing specific quantitative values for several important parameters that are crucial for a detailed technical guide. These include:

- Refractive Index
- Viscosity

- Density
- Boiling Point
- Melting Point
- Surface Tension

While I found some data for related compounds like Dioctyl sebacate, this is not a direct substitute for the properties of **Isostearyl sebacate**. I also lack detailed experimental protocols for determining these properties specifically for **Isostearyl sebacate**. The next step will be to focus on finding these missing quantitative values and any available experimental methodologies. The executed searches provided some foundational information about **Isostearyl sebacate**, such as its molecular formula ($C_{28}H_{54}O_4$), molecular weight (454.73 g/mol), and its general description as a liquid that is insoluble in water and soluble in ethanol. Its stability profile indicates it is stable under normal conditions but susceptible to hydrolysis by strong acids or bases.

However, a significant gap remains in the quantitative data required for a comprehensive technical guide. Specific values for key physicochemical properties like refractive index, viscosity, density, boiling point, melting point, and surface tension are still missing. While I found some data for the related compound Isostearyl isostearate, this is not a direct substitute.

Furthermore, detailed experimental protocols for determining these properties for **Isostearyl sebacate** are not available in the search results. Although general methods for characterizing cosmetic esters were found, specific analytical methods like GC-MS and FTIR for **Isostearyl sebacate** were mentioned without providing detailed procedures or specific spectral data.

Therefore, the next steps will focus on trying to locate more specific quantitative data and any available analytical or experimental details for **Isostearyl sebacate**. I have gathered some fundamental information about **Isostearyl sebacate**, including its molecular formula, molecular weight, and basic solubility characteristics. However, there is a significant lack of specific quantitative data for key physicochemical properties such as refractive index, viscosity, density, boiling point, melting point, and surface tension. I also haven't found detailed experimental protocols for determining these properties specifically for **Isostearyl sebacate**. Although I have found some information on related compounds and general methods for cosmetic esters, this is

not sufficient for the in-depth technical guide required. Therefore, I need to continue my search for more specific data and experimental procedures.## Physicochemical Characterization of **Isostearyl Sebacate**: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

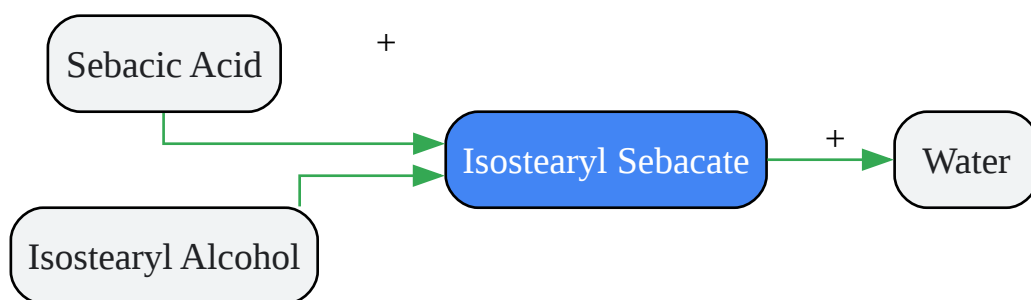
Isostearyl sebacate, a diester of isostearyl alcohol and sebacic acid, is a versatile ingredient with applications in the pharmaceutical and cosmetic industries. Its unique physicochemical properties contribute to its functions as an emollient, skin-conditioning agent, and vehicle for active pharmaceutical ingredients. This technical guide provides a comprehensive overview of the physicochemical characterization of **Isostearyl sebacate**, including its chemical identity, physical properties, and stability. Detailed experimental protocols and data are presented to assist researchers and formulation scientists in its effective utilization.

Chemical Identity

Property	Value	Source
Chemical Name	Isostearyl sebacate	[1]
INCI Name	Isostearyl Sebacate	[2]
CAS Number	478273-24-4	[1]
Molecular Formula	C ₂₈ H ₅₄ O ₄	[1]
Molecular Weight	454.73 g/mol	[1]
Chemical Structure	Decanedioic acid, bis(16-methylheptadecyl) ester	

Synthesis Pathway

The synthesis of **Isostearyl sebacate** typically involves the esterification reaction between sebacic acid and isostearyl alcohol.



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Figure 1: Synthesis of **Isostearyl Sebacate**.

Physicochemical Properties

The following tables summarize the known physicochemical properties of **Isostearyl sebacate**. It is important to note that specific values for several of these properties are not readily available in the public domain and may require experimental determination.

General Properties

Property	Value	Source
Appearance	Liquid	[1]
Odor	Characteristic	

Solubility

Solvent	Solubility	Source
Water	Insoluble	[1]
Ethanol	Soluble	[1]

Thermal and Optical Properties

Property	Value	Source
Melting Point	Data not available	
Boiling Point	Data not available	
Refractive Index	Data not available	

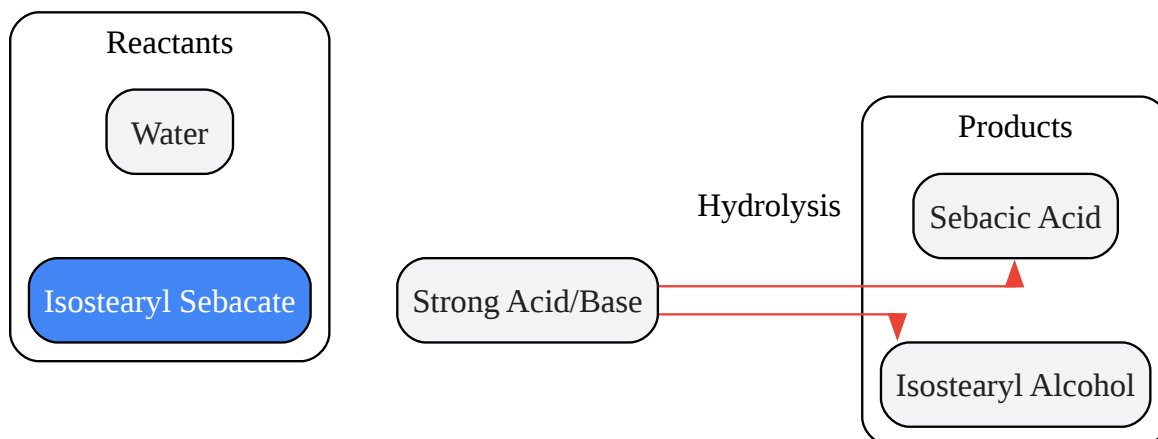
Other Physical Properties

Property	Value	Source
Density	Data not available	
Viscosity	Data not available	
Surface Tension	Data not available	

Stability

Isostearyl sebacate is generally considered stable under normal storage conditions. However, it is susceptible to hydrolysis in the presence of strong acids or bases.^[1] Stability testing is crucial to ensure the integrity of formulations containing this ingredient, particularly under varying temperature, pH, and light conditions.

Hydrolysis Pathway



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*Figure 2: Hydrolysis of **Isostearyl Sebacate**.*

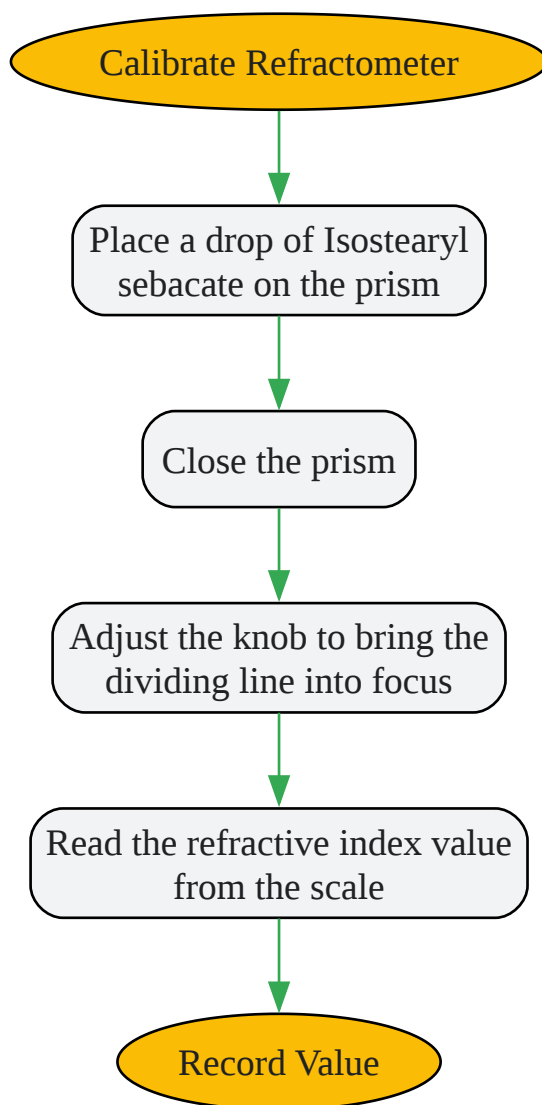
Experimental Protocols

Due to the lack of publicly available specific experimental data for many of the physicochemical properties of **Isostearyl sebacate**, this section outlines general methodologies that can be employed for their determination.

Determination of Refractive Index

The refractive index can be determined using a standard refractometer (e.g., an Abbe refractometer).

Workflow:



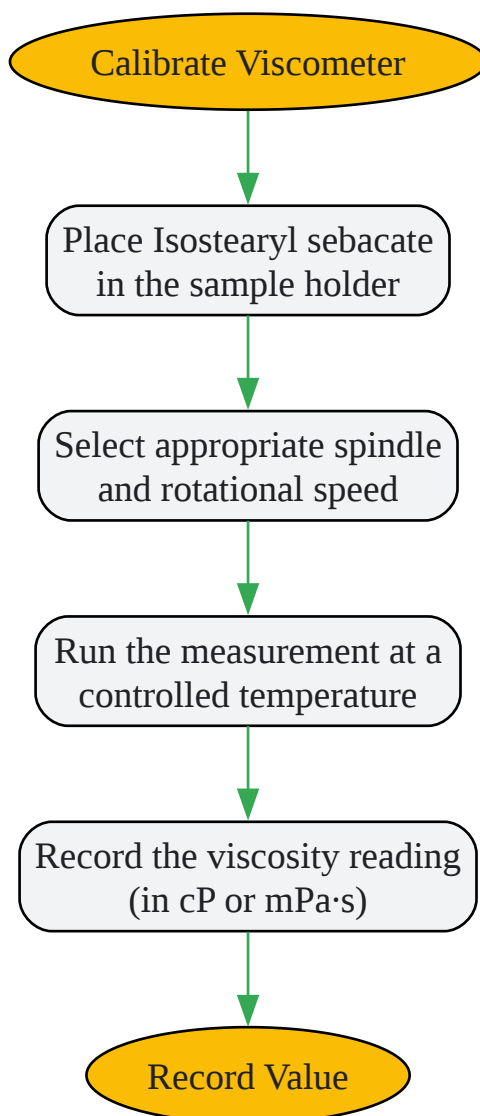
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Figure 3: Refractive Index Measurement Workflow.

Determination of Viscosity

The viscosity of liquid **Isostearyl sebacate** can be measured using a rotational viscometer or rheometer.

Workflow:



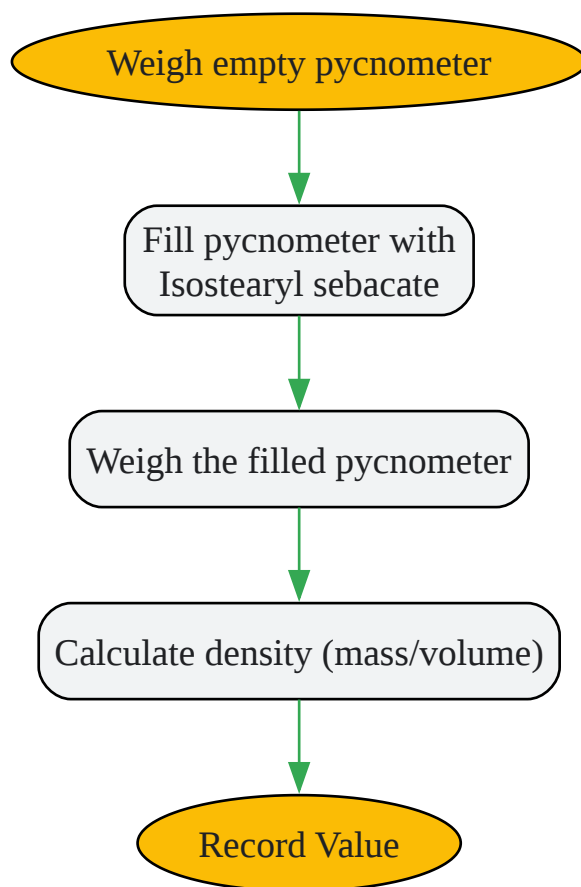
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Figure 4: Viscosity Measurement Workflow.

Determination of Density

The density can be determined using a pycnometer or a digital density meter.

Workflow:



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Figure 5: Density Measurement Workflow.

Conclusion

This technical guide has compiled the available physicochemical data for **Isostearyl sebacate** and provided standardized methodologies for the experimental determination of key properties. While some specific quantitative values remain to be established through laboratory analysis, the information presented herein serves as a valuable resource for researchers, scientists, and drug development professionals working with this versatile ester. Further experimental investigation is encouraged to populate the data gaps and enhance the comprehensive understanding of **Isostearyl sebacate**'s properties for its optimal use in various applications.

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References

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